# Solvent selection for 2-(2,6-Dichlorophenyl)propan-1-amine solubility

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(2,6-Dichlorophenyl)propan-1-amine* |
| *CAS No.:* | *89655-71-0* |
| *Cat. No.:* | *B3298189* |

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Application Note: Solvent Selection & Solubility Profiling for **2-(2,6-Dichlorophenyl)propan-1-amine**

## Abstract

This technical guide provides a rigorous protocol for solvent selection targeting **2-(2,6-Dichlorophenyl)propan-1-amine** (CAS: 1213406-05-3 for the (S)-enantiomer), a critical chiral building block in the synthesis of monoamine reuptake inhibitors and other CNS-active pharmaceutical ingredients (APIs).[1] Due to the steric hindrance and lipophilicity introduced by the 2,6-dichloro substitution, this molecule exhibits distinct solubility behaviors compared to non-halogenated phenethylamines.[1] This document outlines workflows for solubility screening, salt formation, and green solvent substitution, grounded in Hansen Solubility Parameters (HSP) and empirical process data.

## Chemical Context & Physicochemical Properties

To select the correct solvent, one must first understand the solute's molecular interactions.

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- Structure Analysis: The molecule features a primary amine attached to a propyl chain, which is beta-substituted by a 2,6-dichlorophenyl ring.[1][2]
- Steric Hindrance: The chlorine atoms at the 2 and 6 positions create significant steric bulk, restricting rotation around the phenyl-alkyl bond.[1] This often prevents efficient packing in the crystal lattice for the free base, leading to low melting points (often an oil) but high crystallinity in salt forms.[1]
- Lipophilicity: The dichlorophenyl moiety drastically increases the partition coefficient (LogP ~3.2), making the free base highly hydrophobic.
- Basicity: As a primary aliphatic amine, the pKa is estimated between 9.5 and 10.5. This dictates pH-dependent solubility switches.[1]

Table 1: Physicochemical Profile

| Property | Value / Characteristic | Implication for Solvent Selection |
|---|---|---|
| Molecular Weight | **~204.1 g/mol (Free Base)** | **Moderate size; diffusion is not rate-limiting.[1]** |
| LogP | ~3.2 (Predicted) | High affinity for non-polar solvents (DCM, Toluene).[1] Insoluble in water.[1] |
| H-Bonding | Donor (NH2), Acceptor (N) | Soluble in alcohols; forms strong salts with acids.[1] |

| Physical State | Oil/Low-melting solid (Base) | Crystallization requires salt formation or specific anti-solvent cooling.[1] |

## Theoretical Framework: Solubility Parameters

We utilize a "Like Dissolves Like" approach refined by Hansen Solubility Parameters (HSP). The 2,6-dichloro motif adds significant Dispersion (δD) character, while the amine adds Polar (δP) and Hydrogen Bonding (δH) character.[1]

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- Good Solvents (Free Base): High dispersion, moderate polarity.[1]
  - Examples: Dichloromethane (DCM), Toluene, Ethyl Acetate, Tetrahydrofuran (THF).[1]
- Good Solvents (Salt Forms): High polarity, high H-bonding.[1]
  - Examples: Methanol, Ethanol, DMSO, Water (often requires heating).
- Anti-Solvents: High polarity (for Base) or High non-polarity (for Salts).[1]
  - Examples: Water (for Base), Heptane/Hexane (for Salts/Base recrystallization).[1]

# Protocol 1: Gravimetric Solubility Screening

Objective: To quantitatively determine the solubility boundary (mg/mL) of the free base and its salts.

Materials:

- **2-(2,6-Dichlorophenyl)propan-1-amine** (Free base or HCl salt).[1]
- Solvent panel: Methanol, Isopropanol (IPA), Ethyl Acetate (EtOAc), Toluene, Heptane, Water, DCM.
- HPLC vials, 0.45 µm PTFE filters.

Workflow:

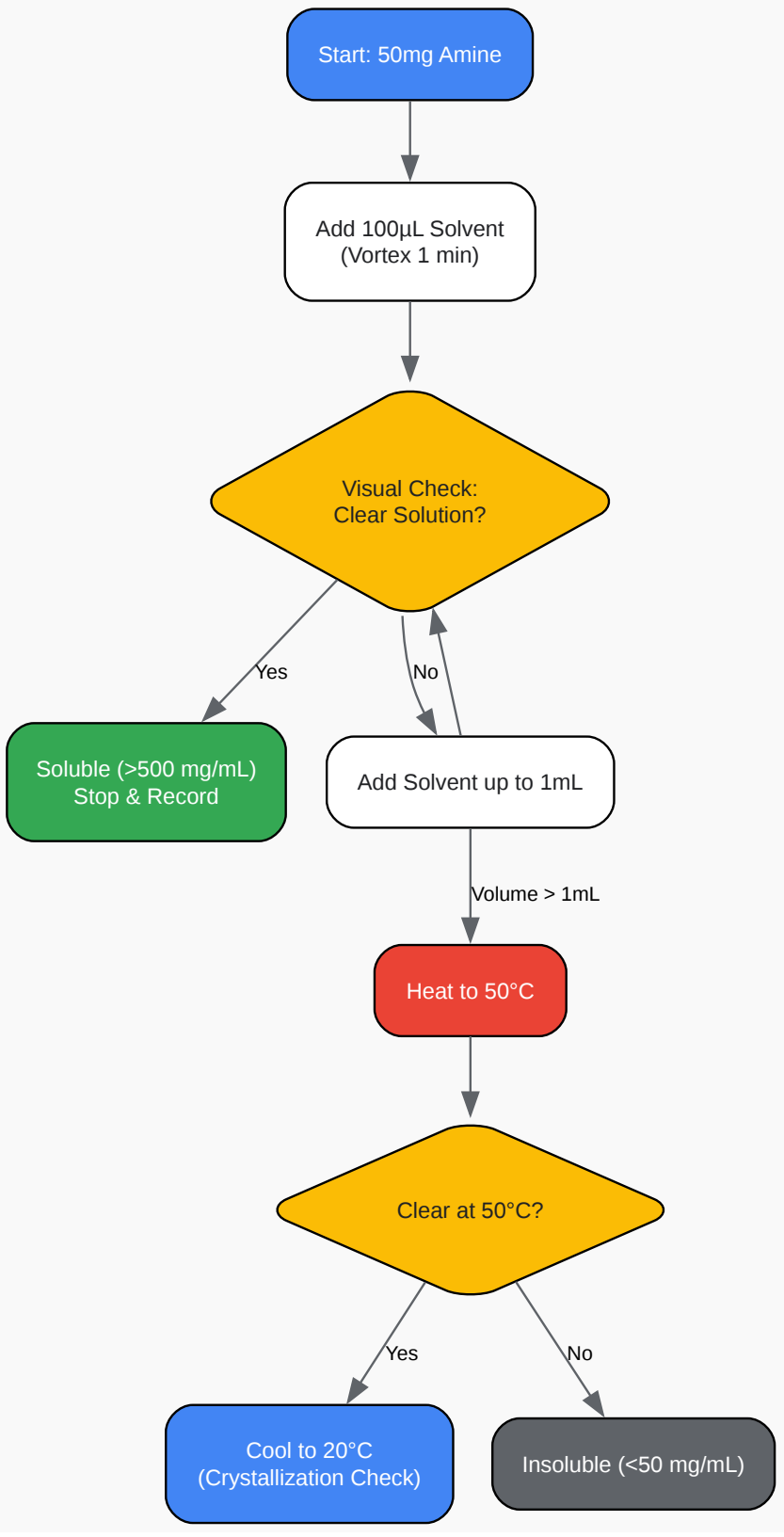
- Preparation: Weigh 50 mg of the amine into a 4 mL vial.
- Addition: Add solvent in 100 µL increments at 25°C. Vortex for 1 minute between additions.
- Observation:
  - Dissolution: Clear solution obtained.
  - Saturation: Solid persists after 1 mL total solvent added (<50 mg/mL).[1]
- Heating: If insoluble at 25°C, heat to 50°C (or boiling point).

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- Quantification: Filter the saturated supernatant, dilute, and analyze via HPLC-UV (254 nm) against a standard curve.

## Visualizing the Screening Logic

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Figure 1: Decision tree for gravimetric solubility screening. This logic distinguishes between high-solubility solvents (for processing) and temperature-dependent solvents (for crystallization).[1]

## Protocol 2: Solvent Selection for Salt Formation

For pharmaceutical intermediates, the free base is often an oil. Converting it to a crystalline salt (HCl, Tartrate) is standard for purification.[1]

Mechanism: The basic nitrogen accepts a proton, creating an ionic species. The lipophilic 2,6-dichlorophenyl ring competes with this ionic character, often making the salt soluble in organic alcohols but insoluble in non-polar hydrocarbons.[1]

Recommended System: IPA / Heptane or EtOAc / Hexane Literature suggests that halogenated phenethylamines crystallize well from Ethyl Acetate/Hexane mixtures [1].[1]

Step-by-Step Protocol:

- Dissolution: Dissolve 1.0 g of **2-(2,6-Dichlorophenyl)propan-1-amine** free base in 5 mL of Ethyl Acetate (or IPA).
- Acid Addition: Slowly add 1.1 equivalents of HCl (4M in Dioxane or concentrated aqueous HCl).
    - Note: Using aqueous HCl may require a biphasic crystallization or solvent swap if the water content is too high. Anhydrous HCl in organic solvent is preferred.[1]
- Nucleation: A white precipitate should form.[1] If oiling occurs (common due to the lipophilic ring), heat the mixture to reflux until clear.
- Anti-Solvent Addition: Add Hexane or Heptane dropwise at reflux until slight turbidity persists.[1]
- Cooling: Allow the solution to cool slowly to Room Temperature (RT), then to 0°C.
- Filtration: Collect crystals via vacuum filtration.[1] Wash with cold 1:1 EtOAc:Hexane.[1]

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# Green Solvent Substitution (Sustainability)

In modern drug development, replacing hazardous solvents (DCM, Hexane) is mandatory.[1] Based on the CHEM21 and Sanofi Solvent Selection Guides [2, 3], the following substitutions are validated for this amine:

Table 2: Green Solvent Replacements

| Traditional Solvent | Role | Green Alternative | Rationale |
|---|---|---|---|
| Dichloromethane (DCM) | **Extraction / Dissolution** | Toluene **or** 2-MeTHF | **Toluene dissolves the lipophilic ring well; 2-MeTHF is bio-derived and separates well from water.[1]** |
| Hexane | Anti-Solvent / Crystallization | Heptane or Isooctane | Hexane is neurotoxic (Class 2).[1] Heptane is Class 3 (safer) with similar non-polar properties.[1] |

| Methanol | Polar Solvent | Ethanol or IPA | Methanol is toxic.[1] Ethanol/IPA offer better safety profiles and often better crystal growth kinetics.[1] |

# Critical Process Parameters (CPPs)

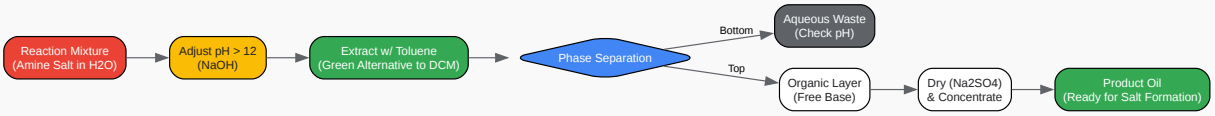
When scaling up the handling of this amine, monitor these variables:

- Water Content: The free base is hydrophobic, but the salt is hygroscopic. Use Karl Fischer (KF) titration to ensure solvents for crystallization are dry (<0.1% water) to prevent oiling out. [1]
- pH Control: During extraction of the free base, ensure the aqueous phase pH > 12. The pKa is high; insufficient basicity will leave the charged species in the water layer, causing yield loss.

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- Chiral Stability: While the 2,6-dichloro group provides steric locking, harsh acidic conditions at high temperatures (>80°C) could potentially lead to racemization if the chiral center is labile (though beta-chiral amines are generally stable).[1]

## Workflow for Extraction & Isolation




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Figure 2: Extraction workflow emphasizing pH control and green solvent use (Toluene).[1]

## References


- Organic Syntheses. "Synthesis of 2,4,6-Trichlorophenyl 3,4-Dihydronaphthalene-2-Carboxylate." (Procedure involving solvent selection for similar chlorinated phenyl systems). Org.[1][3] Synth.2014, 91, 39-51. Link

- Prat, D., et al. "CHEM21 selection guide of classical- and less classical-solvents."[1] Green Chem., 2016, 18, 288-296. Link

- Sanofi. "Sanofi's Solvent Selection Guide: A Step Toward More Sustainable Processes."[1] Org.[1][3] Process Res. Dev.2013, 17, 11, 1517–1525.[4] Link[1]

- PubChem. "**2-(2,6-dichlorophenyl)propan-1-amine** Compound Summary."[1] National Library of Medicine.[1] Link

- Reich, H. J. "Bordwell pKa Table (Acidity in DMSO)." University of Wisconsin-Madison.[1] (Reference for Amine pKa estimation). Link


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## Sources


- 1. 2-{2-[(2,6-dichlorophenyl)amino]phenyl}acetic acid N-[(2E)-10-(4-chlorophenyl)-3-[(4-chlorophenyl)amino]-2,10-dihydrophenazin-2-ylidene]propan-2-aminium 2-{2-[(2,6-dichlorophenyl)amino]phenyl}acetate | C55H44Cl6N6O4 | CID 168341751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 2-(2,6-dichlorophenyl)propan-2-amine hydrochloride (C9H11Cl2N) [pubchemlite.lcsb.uni.lu]
- 3. epfl.ch [epfl.ch]
- 4. green-chem.sites.olt.ubc.ca [green-chem.sites.olt.ubc.ca]
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